

Insertin dosage and administration guidelines

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Compound of Interest

Compound Name: *insertin*

Cat. No.: *B1177815*

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Application Notes and Protocols for Insertin

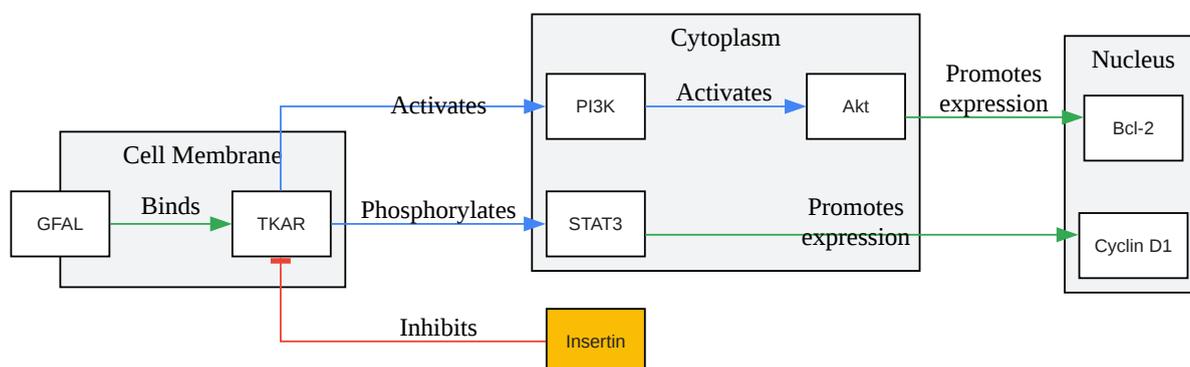
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Product Description

Insertin is a potent and selective small molecule inhibitor of the novel Tyrosine Kinase-Associated Receptor (TKAR), a key component of the TKAR signaling pathway implicated in the proliferation and survival of various cancer cell types. By competitively binding to the ATP-binding site of the TKAR intracellular domain, **Insertin** effectively blocks downstream signaling cascades, leading to cell cycle arrest and apoptosis in tumor cells. These application notes provide comprehensive guidelines for the use of **Insertin** in preclinical research settings.

Mechanism of Action

Insertin exerts its anti-neoplastic effects by inhibiting the phosphorylation of downstream substrates of the TKAR pathway. Activation of TKAR by its ligand, Growth Factor-Associated Ligand (GFAL), normally leads to the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3) and the activation of the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway. **Insertin**'s inhibition of TKAR prevents these downstream events, thereby reducing the expression of anti-apoptotic proteins like Bcl-2 and cell cycle regulators like Cyclin D1.



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Caption: TKAR signaling pathway and the inhibitory action of **Insertin**.

In Vitro Dosage and Administration

3.1 Reconstitution of **Insertin**

Insertin is supplied as a lyophilized powder. For in vitro use, reconstitute the powder in sterile dimethyl sulfoxide (DMSO) to create a 10 mM stock solution. Gently vortex to ensure complete dissolution. Store the stock solution at -20°C in aliquots to avoid repeated freeze-thaw cycles.

3.2 In Vitro Efficacy

The half-maximal inhibitory concentration (IC₅₀) of **Insertin** has been determined in various cancer cell lines following 72 hours of continuous exposure.

Cell Line	Cancer Type	IC ₅₀ (nM)
HCT116	Colon Carcinoma	25
A549	Lung Carcinoma	52
MCF-7	Breast Adenocarcinoma	78
U-87 MG	Glioblastoma	110

In Vivo Dosage and Administration

4.1 Formulation for In Vivo Studies

For in vivo administration in rodent models, prepare a formulation of **Insertin** in a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. The final concentration should be adjusted based on the desired dosage and the weight of the animals.

4.2 Recommended Dosage for Animal Studies

In preclinical mouse xenograft models, **Insertin** has demonstrated significant anti-tumor activity. The following table summarizes the recommended dosage for different administration routes.

Animal Model	Route of Administration	Dosage	Dosing Frequency
Mouse (Xenograft)	Oral (gavage)	25 mg/kg	Once daily
Mouse (Xenograft)	Intraperitoneal (IP)	15 mg/kg	Once daily
Rat (Orthotopic)	Intravenous (IV)	10 mg/kg	Twice weekly

Pharmacokinetic Properties

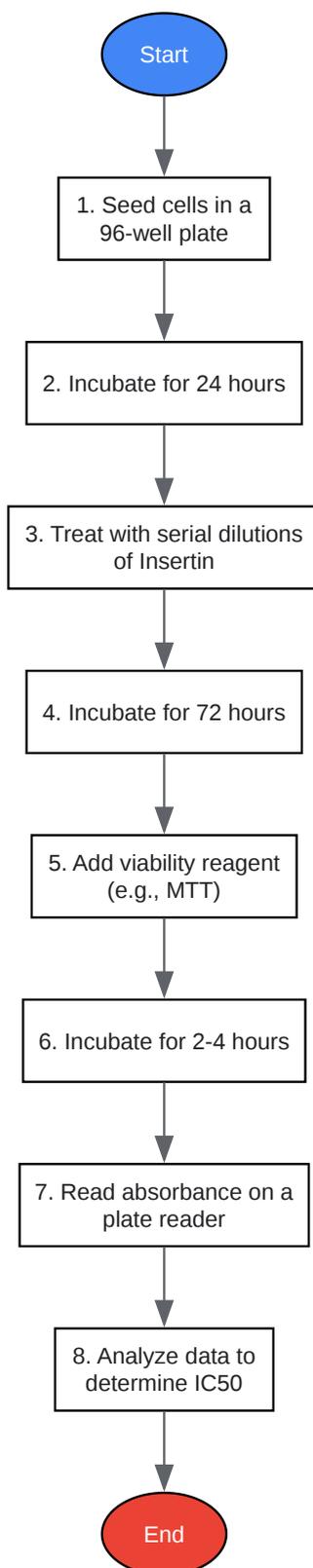
Pharmacokinetic parameters of **Insertin** were determined in male Sprague-Dawley rats following a single 10 mg/kg intravenous dose.

Parameter	Value
Half-life (t _{1/2})	8.2 hours
Volume of Distribution (V _d)	3.5 L/kg
Clearance (CL)	0.5 L/hr/kg
Bioavailability (Oral)	45%

Experimental Protocols

6.1 Protocol: Cell Viability Assay (IC50 Determination)

This protocol outlines the steps to determine the IC50 of **Insertin** using a standard colorimetric assay (e.g., MTT or WST-1).



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Caption: Workflow for determining the IC₅₀ of **Insertin** in vitro.

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- **Drug Preparation:** Prepare serial dilutions of the 10 mM **Insertin** stock solution in culture medium to achieve final concentrations ranging from 1 nM to 100 μ M.
- **Treatment:** Remove the overnight culture medium from the cells and add 100 μ L of the prepared drug dilutions to the respective wells. Include a vehicle control (DMSO) and a no-cell blank.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO₂.
- **Viability Assessment:** Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for an additional 4 hours.
- **Solubilization:** Add 100 μ L of solubilization buffer (e.g., 10% SDS in 0.01 M HCl) to each well and incubate overnight to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

6.2 Protocol: In Vivo Xenograft Efficacy Study

This protocol describes a typical efficacy study of **Insertin** in a subcutaneous tumor xenograft model in mice.

- **Cell Implantation:** Subcutaneously inject 1×10^6 HCT116 cells in 100 μ L of Matrigel into the flank of athymic nude mice.
- **Tumor Growth:** Monitor tumor growth every 2-3 days using calipers.
- **Randomization:** When tumors reach an average volume of 100-150 mm³, randomize the mice into treatment and control groups (n=8-10 mice per group).
- **Treatment Administration:**

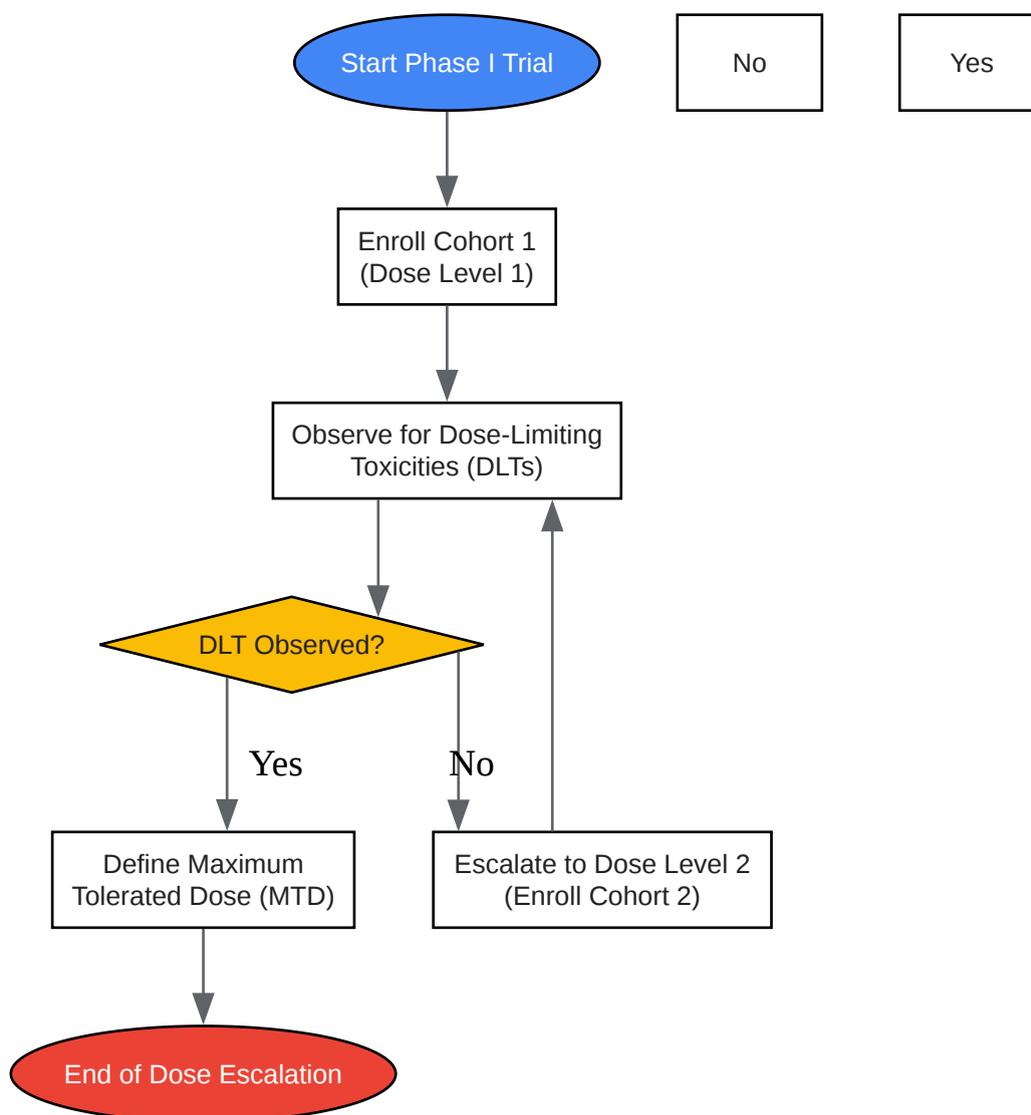
- Vehicle Control Group: Administer the vehicle solution orally once daily.
- **Insertin** Treatment Group: Administer **Insertin** at 25 mg/kg orally once daily.
- Monitoring: Measure tumor volume and body weight twice weekly.
- Endpoint: Continue treatment for 21 days or until tumors in the control group reach the predetermined endpoint volume.
- Data Analysis: Compare the tumor growth inhibition between the treatment and control groups.

Safety and Toxicology

Preliminary toxicology studies in rodents have indicated that **Insertin** is generally well-tolerated at therapeutic doses. A 28-day repeat-dose toxicology study in rats revealed no significant adverse effects at doses up to 50 mg/kg/day.

Clinical Development

Insertin is currently in Phase I clinical trials to evaluate its safety, tolerability, and pharmacokinetics in patients with advanced solid tumors. The trial is a dose-escalation study to determine the maximum tolerated dose (MTD).



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Caption: Logical flow of a 3+3 dose-escalation clinical trial design.

Ordering Information

Product Name	Catalog Number	Size
Insertin	INS-001	10 mg
Insertin	INS-002	50 mg

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